

# potassium methacrylate CAS number and safety data sheet

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## Compound of Interest

Compound Name: Potassium methacrylate

Cat. No.: B1592911

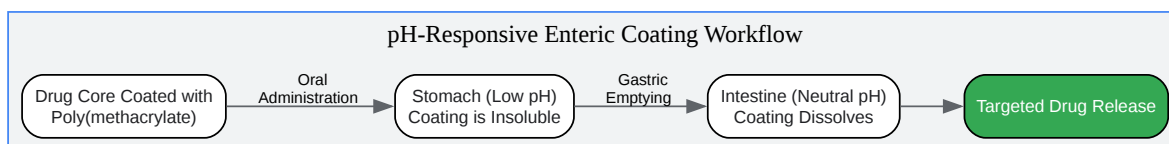
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## Core Chemical Identity and Properties

**Potassium methacrylate** is the potassium salt of methacrylic acid. Its chemical identity is fundamentally defined by its CAS Registry Number, which is the universally recognized unique identifier for this specific substance.

- CAS Number: 6900-35-2[1][2][3][4][5]

The molecule's structure, featuring both an ionic carboxylate group and a polymerizable double bond, dictates its chemical behavior and utility.



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## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. Potassium Methacrylate [haobond.com]
- 5. CAS 6900-35-2: Potassium methacrylate | CymitQuimica [cymitquimica.com]
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